

Application Notes and Protocols for UltimateSPLASH ONE Internal Standard Mixture

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 18:1-21:2-18:1 TG-d5

Cat. No.: B15557001

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Quantitative lipidomics is a critical tool in understanding the roles of lipids in health and disease, and for the development of novel therapeutics. Accurate and reproducible quantification of lipid species by mass spectrometry (MS) is essential for obtaining reliable data. The UltimateSPLASH ONE internal standard mixture is a comprehensive solution designed to address the challenges of accurate lipid quantification. It contains 69 unique, highly pure, deuterium-labeled lipids spanning 15 different lipid classes.^[1]^[2] These standards are strategically designed to appear in spectral gaps between naturally occurring lipid species, minimizing interference and ensuring broad applicability across various lipidomics workflows.^[1]^[2]

This document provides detailed application notes and protocols for the practical use of the UltimateSPLASH ONE internal standard mixture in quantitative lipidomics workflows, covering sample preparation, LC-MS/MS analysis, and data processing.

Data Presentation

The UltimateSPLASH ONE internal standard mixture is meticulously characterized and quantified. The following table summarizes the composition and target concentrations of the individual components in the mixture.

Catalog Number	Mixture Components	Target Concentration (µg/mL)
860906	14:0-13:0-14:0 TG-d5	25
860907	14:0-15:1-14:0 TG-d5	50
860908	14:0-17:1-14:0 TG-d5	75
860910	16:0-15:1-16:0 TG-d5	100
860909	16:0-17:1-16:0 TG-d5	125
860911	16:0-19:2-16:0 TG-d5	100
860914	18:1-17:1-18:1 TG-d5	75
860912	18:1-19:2-18:1 TG-d5	50
860913	18:1-21:2-18:1 TG-d5	25
700220	14:1 cholesteryl-d7 ester	25
700221	16:1 cholesteryl-d7 ester	50
700222	18:1 cholesteryl-d7 ester	75
700223	20:3 cholesteryl-d7 ester	50
700226	22:4 cholesteryl-d7 ester	25
860748	C16:1 Ceramide-d7 (d18:1-d7/16:1)	75
860747	C18:1 Ceramide-d7 (d18:1-d7/18:1)	50
860746	C20:1 Ceramide-d7 (d18:1-d7/20:1)	25
860745	C22:1 Ceramide-d7 (d18:1-d7/22:1)	50
...	...	...

(A complete list of all 69 components can be found on the product specification sheet from the manufacturer.)

The application of UltimateSPLASH ONE allows for the accurate quantification of a wide range of lipid species in various biological matrices. The following tables provide representative quantitative data obtained from human plasma, mouse liver tissue, and HEK293 cells using an LC-MS/MS workflow incorporating UltimateSPLASH ONE.

Table 2: Representative Concentrations of Major Lipid Classes in Human Plasma

Lipid Class	Concentration Range (µg/mL)
Phosphatidylcholine (PC)	1500 - 2500
Lysophosphatidylcholine (LPC)	150 - 300
Phosphatidylethanolamine (PE)	50 - 150
Sphingomyelin (SM)	200 - 400
Triacylglycerol (TG)	500 - 2000
Cholesterol Esters (CE)	1000 - 2000

Table 3: Representative Concentrations of Major Lipid Classes in Mouse Liver Tissue

Lipid Class	Concentration Range (µg/g tissue)
Phosphatidylcholine (PC)	8000 - 12000
Phosphatidylethanolamine (PE)	2000 - 4000
Triacylglycerol (TG)	10000 - 50000
Cholesterol	1500 - 2500

Table 4: Representative Concentrations of Major Phospholipids in HEK293 Cells

Lipid Class	Concentration Range (nmol/mg protein)
Phosphatidylcholine (PC)	100 - 150
Phosphatidylethanolamine (PE)	40 - 70
Phosphatidylinositol (PI)	10 - 20
Phosphatidylserine (PS)	5 - 15
Sphingomyelin (SM)	5 - 10

Experimental Protocols

The following protocols provide detailed methodologies for lipid extraction from various biological samples and subsequent analysis by LC-MS/MS using the UltimateSPLASH ONE internal standard mixture.

Protocol 1: Lipid Extraction from Plasma

This protocol is adapted from a modified Bligh and Dyer method and is suitable for the extraction of a broad range of lipids from plasma samples.

Materials:

- Plasma samples
- UltimateSPLASH ONE internal standard mixture
- Methanol (LC-MS grade)
- Chloroform (LC-MS grade)
- Water (LC-MS grade)
- Glass centrifuge tubes (15 mL)
- Pipettes
- Vortex mixer

- Centrifuge
- Nitrogen evaporator

Procedure:

- Thaw plasma samples on ice.
- In a glass centrifuge tube, add 100 μ L of plasma.
- Add a known amount of UltimateSPLASH ONE internal standard mixture to the plasma sample. The exact volume will depend on the expected concentration of lipids in the sample and the sensitivity of the mass spectrometer. A typical starting point is 10-20 μ L of the stock solution per sample.
- Add 375 μ L of methanol and vortex for 30 seconds.
- Add 1250 μ L of chloroform and vortex for 1 minute.
- Add 375 μ L of water and vortex for 30 seconds.
- Centrifuge at 1000 x g for 10 minutes at 4°C to separate the phases.
- Carefully collect the lower organic phase (chloroform layer) containing the lipids into a new glass tube.
- Dry the organic phase under a gentle stream of nitrogen.
- Reconstitute the dried lipid extract in a suitable solvent for LC-MS analysis (e.g., 100 μ L of methanol/chloroform 1:1, v/v).

Protocol 2: Lipid Extraction from Tissues

This protocol is suitable for the extraction of lipids from solid tissues, such as liver, brain, or muscle.

Materials:

- Tissue samples (frozen)

- UltimateSPLASH ONE internal standard mixture
- Homogenizer (e.g., bead beater or Potter-Elvehjem)
- Methanol (LC-MS grade)
- Methyl-tert-butyl ether (MTBE) (LC-MS grade)
- Water (LC-MS grade)
- Glass centrifuge tubes (15 mL)
- Pipettes
- Vortex mixer
- Centrifuge
- Nitrogen evaporator

Procedure:

- Weigh approximately 20-50 mg of frozen tissue into a homogenization tube.
- Add a known amount of UltimateSPLASH ONE internal standard mixture.
- Add 1 mL of cold methanol and homogenize the tissue until a uniform suspension is obtained.
- Add 3.33 mL of MTBE and vortex for 1 hour at 4°C.
- Add 833 μ L of water to induce phase separation and vortex for 1 minute.
- Centrifuge at 1000 x g for 10 minutes at 4°C.
- Collect the upper organic phase into a new glass tube.
- Dry the organic phase under a gentle stream of nitrogen.

- Reconstitute the dried lipid extract in a suitable solvent for LC-MS analysis.

Protocol 3: Lipid Extraction from Cultured Cells

This protocol is designed for the extraction of lipids from adherent or suspension cultured cells.

Materials:

- Cell pellet (from a known number of cells)
- UltimateSPLASH ONE internal standard mixture
- Phosphate-buffered saline (PBS), ice-cold
- Methanol (LC-MS grade)
- Chloroform (LC-MS grade)
- Water (LC-MS grade)
- Glass centrifuge tubes
- Pipettes
- Vortex mixer
- Centrifuge
- Nitrogen evaporator

Procedure:

- Harvest cells and wash the cell pellet twice with ice-cold PBS.
- Resuspend the cell pellet in 100 μ L of water.
- Add a known amount of UltimateSPLASH ONE internal standard mixture.
- Add 375 μ L of methanol and vortex.

- Add 1250 μ L of chloroform and vortex.
- Incubate on a shaker for 30 minutes at 4°C.
- Add 375 μ L of water and vortex.
- Centrifuge at 1000 x g for 10 minutes at 4°C.
- Collect the lower organic phase.
- Dry the extract under nitrogen and reconstitute for LC-MS analysis.

Protocol 4: LC-MS/MS Analysis

The following are general guidelines for LC-MS/MS analysis. Specific parameters should be optimized for the instrument being used.

Liquid Chromatography (LC):

- Column: A C18 reversed-phase column is commonly used for lipidomics (e.g., 2.1 x 100 mm, 1.7 μ m).
- Mobile Phase A: Acetonitrile/Water (60:40) with 10 mM ammonium formate and 0.1% formic acid.
- Mobile Phase B: Isopropanol/Acetonitrile (90:10) with 10 mM ammonium formate and 0.1% formic acid.
- Gradient: A typical gradient starts with a low percentage of mobile phase B, which is gradually increased to elute the more non-polar lipids.
- Flow Rate: 0.2-0.4 mL/min.
- Column Temperature: 40-50 °C.

Mass Spectrometry (MS):

- Ionization Mode: Both positive and negative electrospray ionization (ESI) should be used to cover a broad range of lipid classes.

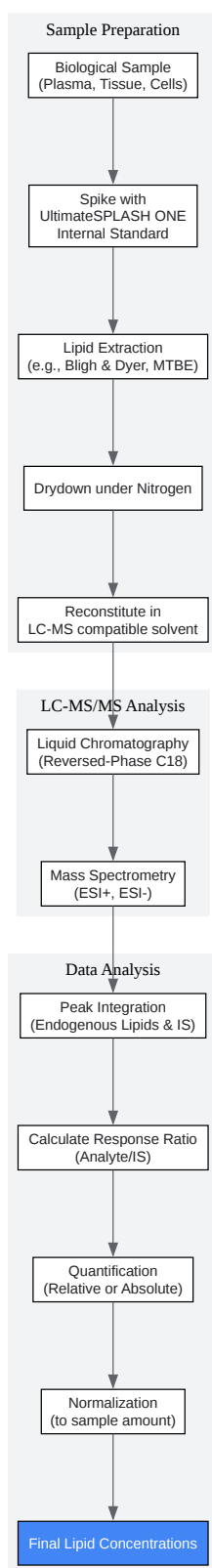
- Acquisition Mode: Data-dependent acquisition (DDA) or data-independent acquisition (DIA) can be used. For targeted quantification, multiple reaction monitoring (MRM) is often employed.
- Instrument-Specific Parameters:
 - Thermo Fisher Orbitrap:
 - Spray Voltage: 3.5-4.0 kV (positive), 2.5-3.0 kV (negative)
 - Capillary Temperature: 300-320 °C
 - Sheath Gas and Aux Gas: Optimize for stable spray.
 - Resolution: 70,000 - 140,000 for full scan, 17,500 - 35,000 for MS/MS.
 - Sciex QTRAP:
 - IonSpray Voltage: 5500 V (positive), -4500 V (negative)
 - Curtain Gas: 30-40 psi
 - Collision Gas: Medium
 - Declustering Potential (DP) and Collision Energy (CE): Optimize for each lipid class.
 - Agilent Q-TOF:
 - Gas Temperature: 300-325 °C
 - Drying Gas: 8-10 L/min
 - Sheath Gas Temperature: 350-400 °C
 - Sheath Gas Flow: 10-12 L/min
 - VCap: 3500-4000 V

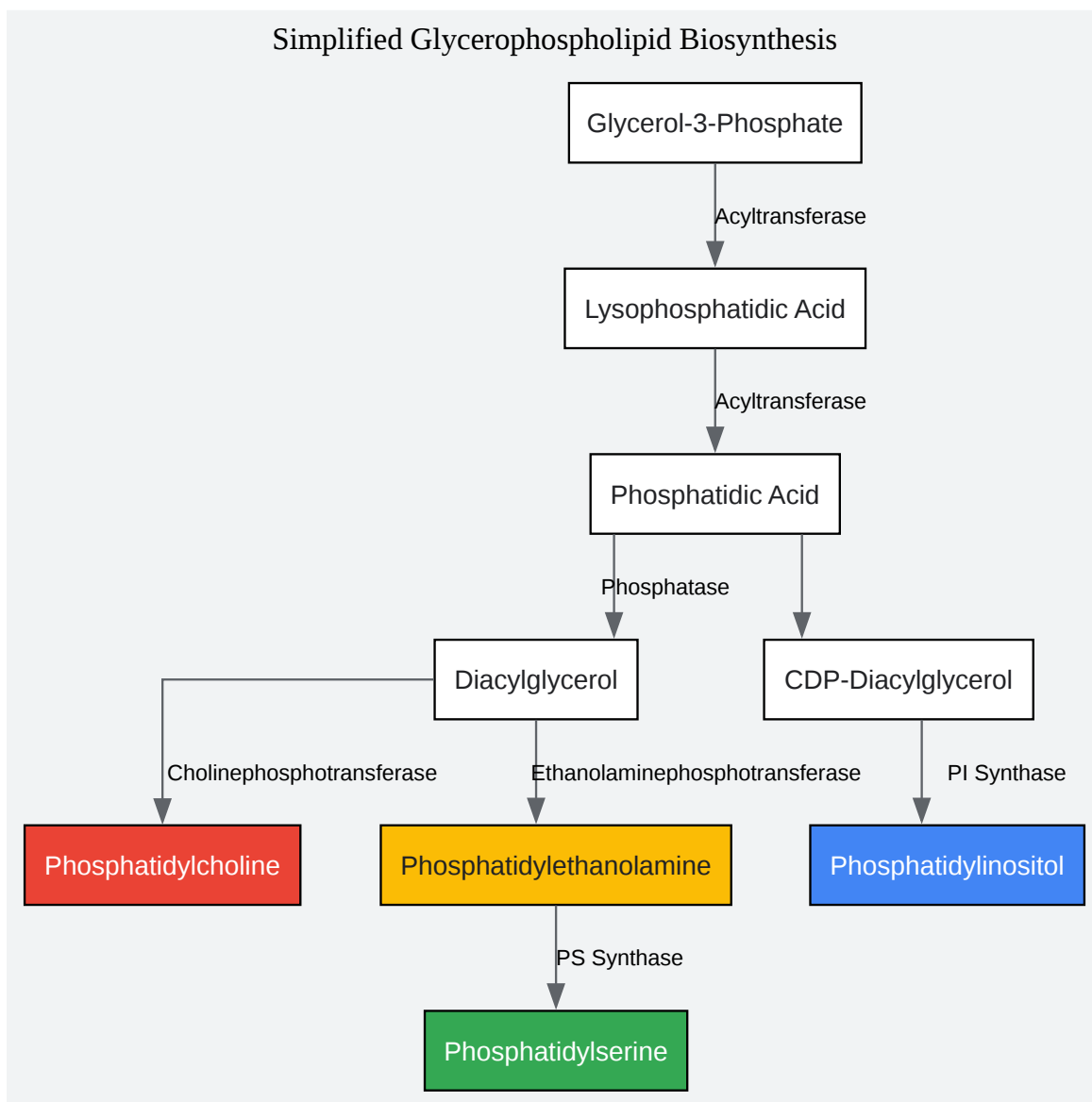
Protocol 5: Quantitative Data Analysis

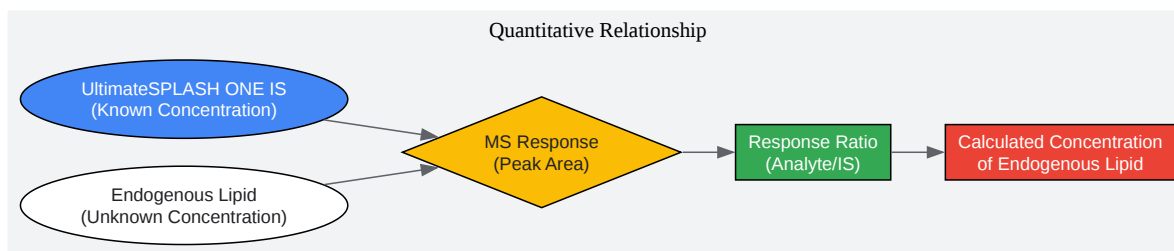
The following steps outline the general workflow for quantitative data analysis using the internal standards from the UltimateSPLASH ONE mixture. Software such as Skyline, MS-DIAL, or vendor-specific software can be used to process the data.

- **Peak Integration:** Integrate the peak areas of both the endogenous lipids and the corresponding deuterium-labeled internal standards from the UltimateSPLASH ONE mix in the raw LC-MS data.
- **Response Ratio Calculation:** For each lipid, calculate the response ratio (RR) by dividing the peak area of the endogenous lipid by the peak area of its corresponding internal standard.
 - $RR = \text{Peak Area (Endogenous Lipid)} / \text{Peak Area (Internal Standard)}$
- **Calibration Curve Generation:** For absolute quantification, prepare a series of calibration standards with known concentrations of a non-endogenous, synthetic lipid standard for each class, spiked with a constant amount of the UltimateSPLASH ONE mixture. Plot the response ratio of the calibration standard to its corresponding internal standard against the known concentration of the calibration standard.
- **Concentration Calculation:**
 - **Relative Quantification:** Compare the response ratios of a specific lipid across different samples to determine relative changes in its abundance.
 - **Absolute Quantification:** Determine the concentration of the endogenous lipid in the sample by using the response ratio and the calibration curve. The concentration of the endogenous lipid can be calculated using the following formula:
 - $\text{Concentration (Endogenous Lipid)} = (RR / \text{Slope of Calibration Curve}) * \text{Concentration (Internal Standard)}$ (Note: If a single-point calibration is used with the assumption of a linear response, the formula simplifies to a direct ratio calculation, but a full calibration curve is recommended for higher accuracy).
- **Normalization:** Normalize the final lipid concentrations to the initial amount of sample used (e.g., plasma volume, tissue weight, or cell number).

Mandatory Visualizations







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [sciex.com](https://www.sciex.com) [sciex.com]
- 2. Adaptation of Skyline for Targeted Lipidomics - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols for UltimateSPLASH ONE Internal Standard Mixture]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15557001/docs#application-notes-and-protocols-for-ultimatesplash-one-internal-standard-mixture\]](https://www.benchchem.com/product/b15557001/docs#application-notes-and-protocols-for-ultimatesplash-one-internal-standard-mixture)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)